

Personal protective equipment for handling 2-Fluorophenyl cyclopentyl ketone

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Compound of Interest

Compound Name: 2-Fluorophenyl cyclopentyl ketone

Cat. No.: B049525

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Essential Safety and Handling Guide for 2-Fluorophenyl Cyclopentyl Ketone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety, handling, and disposal information for **2-Fluorophenyl cyclopentyl ketone** (CAS RN: 111982-45-7). Given the limited availability of a comprehensive Safety Data Sheet (SDS), this document is based on available data for this compound and safety protocols for structurally similar chemicals. A thorough risk assessment is imperative before handling this substance.

I. Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **2-Fluorophenyl cyclopentyl ketone**.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₃ FO	[1]
Molecular Weight	192.2 g/mol	[1]
Appearance	White crystalline solid	[2]
Boiling Point	275.8°C at 760 mmHg	[2]
Flash Point	110.9°C	[2]
Density	1.131 g/cm ³	[2]
Vapor Pressure	0.00498 mmHg at 25°C	[2]
Refractive Index	1.532	[2]
Solubility	Soluble in Chloroform (Slightly), Methanol (Slightly)	[2]
Storage Temperature	Room Temperature (Sealed in dry conditions)	[2]

II. Personal Protective Equipment (PPE)

Due to the absence of a detailed SDS, a cautious approach to PPE is required. The following recommendations are based on general best practices for handling potentially hazardous research chemicals.[2]

Protection Type	Recommended Equipment	Specification and Use
Eye and Face Protection	Safety goggles or a face shield	Must meet appropriate national standards. A face shield is recommended when there is a risk of splashing.[3]
Skin Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended)	Disposable nitrile gloves are suitable for short-term protection. For prolonged contact, consult the glove manufacturer's resistance guide.[3][4]
Lab coat	A flame-resistant lab coat worn over cotton clothing is recommended. Coats should be fully buttoned to maximize skin coverage.[3]	
Full-length pants and closed-toe shoes	Pants should be made of a non-synthetic material, and shoes must cover the entire foot.[3]	
Respiratory Protection	Use in a well-ventilated area. An air-purifying respirator may be necessary.	Work should be conducted in a certified chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator is required.[3][5]

III. Operational and Disposal Plan

This section outlines a step-by-step plan for the safe handling and disposal of **2-Fluorophenyl cyclopentyl ketone**.

A. Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.

- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[5][6] Keep the container tightly closed.[5]
- Labeling: Ensure the container is clearly labeled with the chemical name and any known hazards.

B. Handling and Use

- Preparation: Before handling, ensure all necessary PPE is correctly donned. Prepare the work area within a certified chemical fume hood.
- Weighing and Transfer: Conduct all weighing and transfer operations within the fume hood to minimize inhalation exposure.
- Spill Prevention: Use secondary containment (e.g., a tray) during handling to contain any potential spills.
- Avoid Contact: Avoid direct contact with skin and eyes.[5] Do not ingest or inhale.[7]
- Hygiene: Wash hands thoroughly after handling the compound, even if gloves were worn.[7]

C. Accidental Release Measures

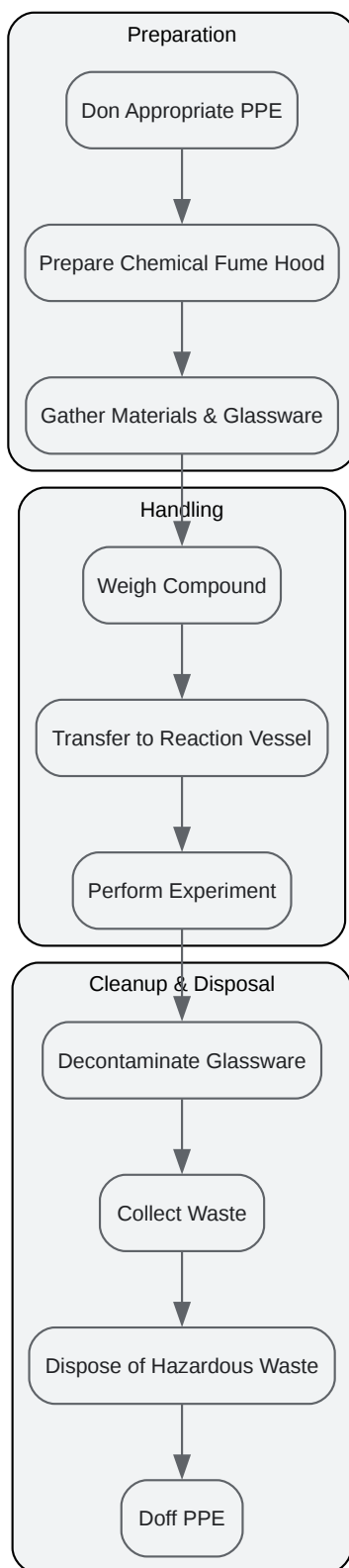
- Evacuation: In case of a significant spill, evacuate the immediate area.
- Ventilation: Ensure the area is well-ventilated.
- Containment: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to soak up the substance.
- Collection: Carefully collect the absorbed material into a suitable container for disposal.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.

D. Disposal

- Waste Classification: All waste containing **2-Fluorophenyl cyclopentyl ketone** should be considered hazardous waste.
- Containerization: Collect waste in a clearly labeled, sealed container.
- Disposal Route: Arrange for disposal by a licensed disposal company in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

IV. Experimental Workflow

The following diagram illustrates the standard workflow for handling **2-Fluorophenyl cyclopentyl ketone** in a laboratory setting.



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